

Analytical methods for quantifying "4-(2-Methoxypyrimidin-5-yl)benzonitrile"

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Compound of Interest

Compound Name: 4-(2-Methoxypyrimidin-5-yl)benzonitrile

Cat. No.: B14136620

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Executive Summary

4-(2-Methoxypyrimidin-5-yl)benzonitrile (CAS: 1352318-66-5 / Analogous structures) is a critical biaryl intermediate frequently encountered in the synthesis of JAK inhibitors (e.g., Momelotinib analogs) and CDK inhibitors. Synthesized primarily via Suzuki-Miyaura cross-coupling, its quality control is pivotal as it serves as the scaffold for subsequent nucleophilic aromatic substitutions.

This guide details two complementary analytical protocols:

- Method A (HPLC-UV): A robust routine assay for purity and yield determination, specifically designed to resolve the critical "des-methyl" hydrolysis impurity.
- Method B (LC-MS/MS): A high-sensitivity protocol for trace quantification in complex biological matrices or genotoxic impurity (GTI) screening.

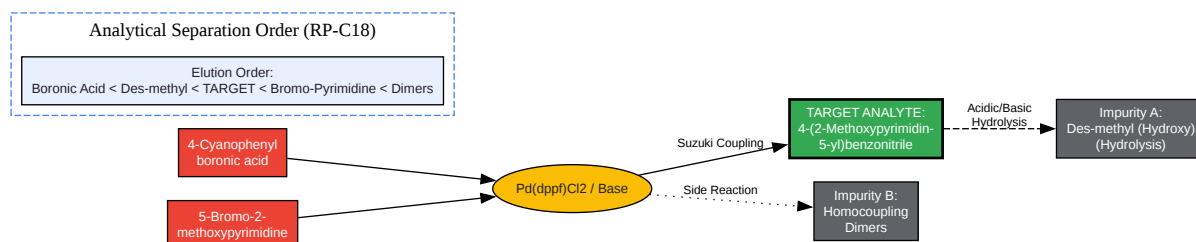
Physicochemical Profile & Analytical Challenges

Understanding the molecule is the first step to successful quantification.

Property	Value (Approx.)	Analytical Implication
Molecular Formula	C ₁₂ H ₉ N ₃ O	MW = 211.22 g/mol . Monoisotopic Mass: 211.07.
LogP	2.1 – 2.4	Moderately lipophilic; ideal for Reversed-Phase Chromatography (RPC).
pKa (Base)	~1.5 (Pyrimidine N)	The pyrimidine ring is weakly basic. Low pH mobile phases (< pH 3) are required to protonate the nitrogen and prevent peak tailing caused by silanol interactions.
Chromophores	Benzonitrile (230-254 nm)	Strong UV absorption. 254 nm is the recommended detection wavelength.
Critical Impurities	1. Des-methyl analog (Hydrolysis) 2. Boronic Acid (Precursor) 3. Halide (Start Material)	The Des-methyl impurity (4-(2- hydroxypyrimidin-5- yl)benzonitrile) is significantly more polar and will elute earlier.

Impurity Origin & Workflow Visualization

The following diagram illustrates the synthesis pathway and the origin of critical impurities that the analytical method must resolve.



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Caption: Figure 1. Suzuki-Miyaura synthesis pathway highlighting the origin of critical impurities and their theoretical elution order on a C18 stationary phase.

Method A: HPLC-UV (Purity & Assay)

Objective: Routine QC release testing. Rationale: A Phenyl-Hexyl column is preferred over standard C18. The pi-pi interactions between the phenyl-hexyl phase and the benzonitrile/pyrimidine rings provide superior selectivity for separating the target from planar aromatic impurities.

Chromatographic Conditions

Parameter	Setting
Column	Phenomenex Luna Phenyl-Hexyl, 150 x 4.6 mm, 3 μ m (or equivalent)
Mobile Phase A	10 mM Ammonium Formate, pH 3.0 (Adjusted with Formic Acid)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	35°C
Detection	UV @ 254 nm (Reference: 360 nm)
Injection Vol	5 μ L

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	10	Initial Hold (Retain polar boronic acids)
2.0	10	Isocratic End
12.0	90	Linear Ramp (Elute Target & Lipophilic Dimers)
15.0	90	Wash
15.1	10	Re-equilibration
20.0	10	End of Run

System Suitability Criteria (Self-Validating)

- Resolution (Rs): > 2.0 between Target and Des-methyl impurity.
- Tailing Factor (T): < 1.5 (Crucial for pyrimidines; if > 1.5, increase buffer strength or lower pH).

- RSD (n=6): < 1.0% for peak area.

Method B: LC-MS/MS (Trace Quantification)

Objective: Quantifying trace levels in biological plasma or checking for genotoxic carryover.

Rationale: Electrospray Ionization (ESI) in positive mode is highly efficient due to the proton-accepting capability of the pyrimidine nitrogens.

Mass Spectrometry Parameters

- Source: ESI Positive (+)
- Scan Mode: Multiple Reaction Monitoring (MRM)
- Spray Voltage: 3500 V
- Gas Temp: 350°C

MRM Transitions

Compound	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Rationale
Target Analyte	212.1 [M+H] ⁺	169.1	25	Loss of -OCN (Cyanate) or ring fragmentation
197.1	15	Loss of Methyl radical (-CH ₃)		
IS (d3-Analog)	215.1 [M+H] ⁺	172.1	25	Deuterated Internal Standard

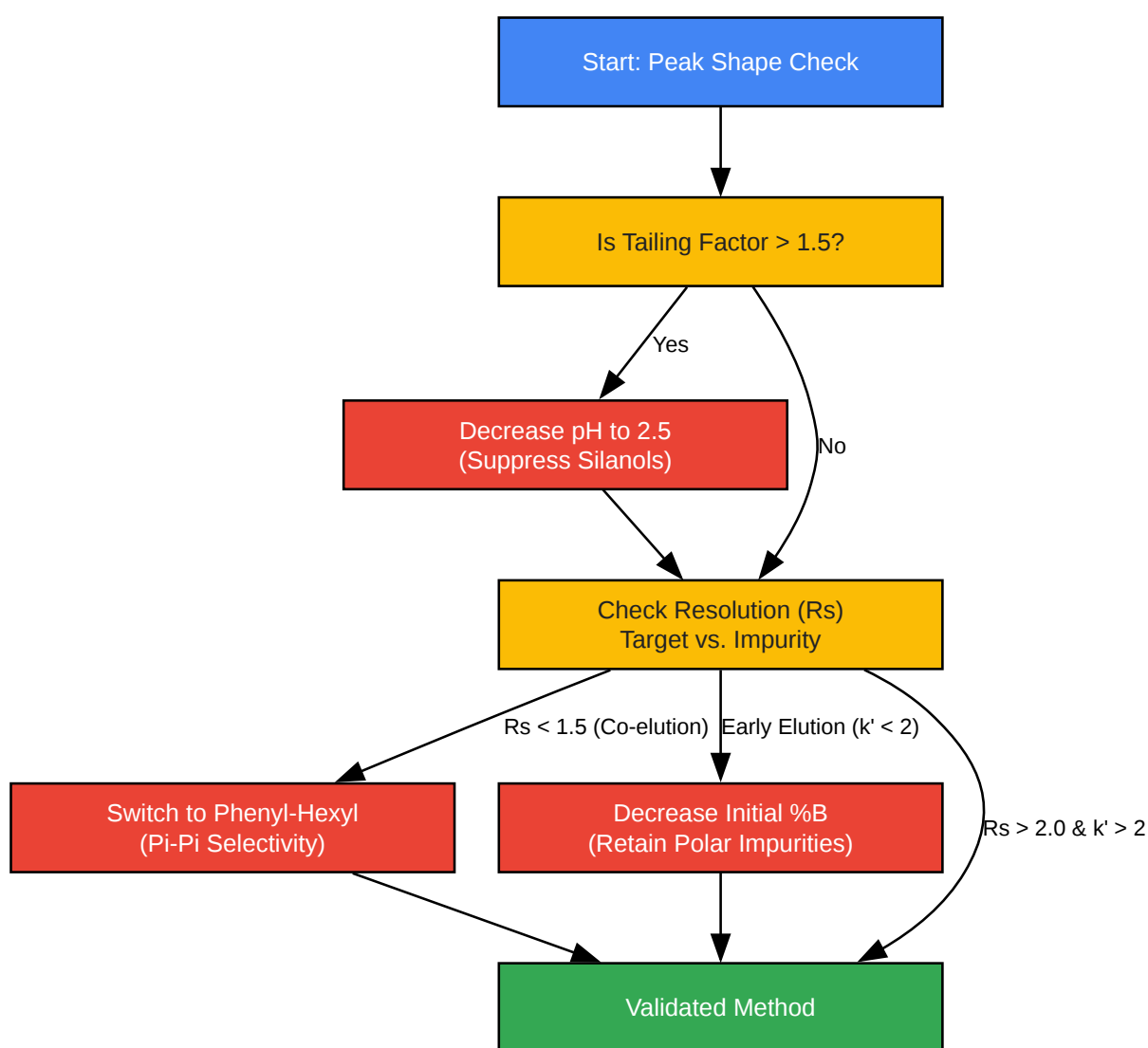
Sample Preparation Protocol (Plasma/Serum)

- Aliquot: Transfer 50 µL of plasma into a 1.5 mL Eppendorf tube.
- Spike: Add 10 µL of Internal Standard (IS) working solution (1 µg/mL).
- Precipitate: Add 200 µL of ice-cold Acetonitrile (containing 0.1% Formic Acid).

- Vortex: Mix vigorously for 30 seconds.
- Centrifuge: 10,000 x g for 10 minutes at 4°C.
- Transfer: Inject 2 μ L of the clear supernatant directly into the LC-MS.

Method Development Decision Matrix

Use this logic flow to troubleshoot separation issues during validation.



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Caption: Figure 2. Decision tree for optimizing chromatographic separation of pyrimidine-benzonitrile derivatives.

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